

Alphostatin: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Alphostatin*

Cat. No.: *B15575761*

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Abstract

Alphostatin is a naturally occurring oligopeptide with demonstrated inhibitory activity against alkaline phosphatase. Isolated from *Bacillus megaterium*, its structure and fundamental chemical properties have been characterized. This document provides a comprehensive overview of the known chemical and physical data of **Alphostatin**, outlines generalized experimental approaches for its study, and presents its chemical structure and a speculative workflow for its isolation, acknowledging the absence of specific published protocols. Due to a lack of publicly available data on its cellular interactions, a signaling pathway diagram cannot be provided at this time.

Chemical Structure and Properties

Alphostatin is a phosphorylated pentapeptide with the amino acid sequence L-isoleucyl-L-isoleucyl-O-phosphono-L-seryl-L-glutaminyl-L-glutamic acid. Its structure is notable for the presence of a phosphate group on the serine residue, which is crucial for its biological activity.

Tabulated Chemical and Physical Data

The following tables summarize the key chemical and physical properties of **Alphostatin** based on available data.

Identifier	Value	Source
IUPAC Name	(2S)-2-[[[(2S)-5-amino-2-[[[(2S)-2-[(2S,3S)-2-[[[(2S,3S)-2-amino-3-methylpentanoyl]amino]-3-methylpentanoyl]amino]-3-phosphonooxypropanoyl]amino]-5-oxopentanoyl]amino]pentanedioic acid	PubChem
Molecular Formula	C25H45N6O13P	PubChem
CAS Number	90119-88-3	ChemicalBook
Amino Acid Sequence	Ile-Ile-Ser(PO3H2)-Gln-Glu-OH	PubChem

Property	Value	Source
Molecular Weight	668.6 g/mol	PubChem
Predicted Density	1.373 ± 0.06 g/cm ³	ChemicalBook
Predicted pKa	1.78 ± 0.10	ChemicalBook

Chemical Structure Diagram

Caption: Chemical structure of **Alphostatin**, an oligopeptide.

Biological Activity

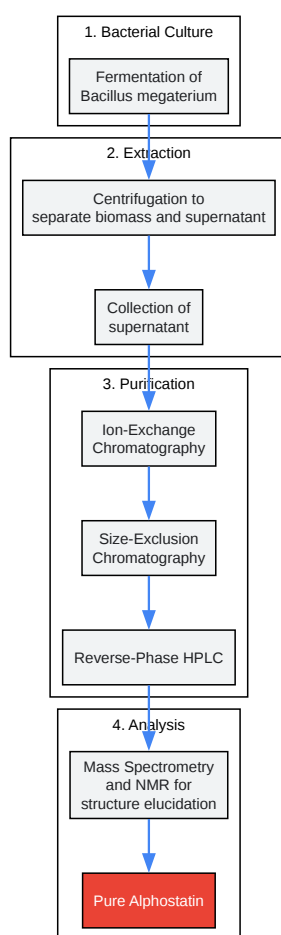
Alphostatin is recognized as an inhibitor of alkaline phosphatase, a ubiquitous enzyme involved in the dephosphorylation of various molecules. The specific kinetics and mechanism of this inhibition by **Alphostatin** have not been detailed in publicly accessible literature.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and synthesis of **Alphostatin** are not available in the current body of scientific literature. However, based on its identity as a peptide produced by *Bacillus megaterium*, a generalized workflow can be proposed.

Hypothetical Isolation and Purification Workflow

The following diagram illustrates a plausible, though not specifically documented, workflow for the isolation and purification of **Alphostatin** from *Bacillus megaterium* culture.

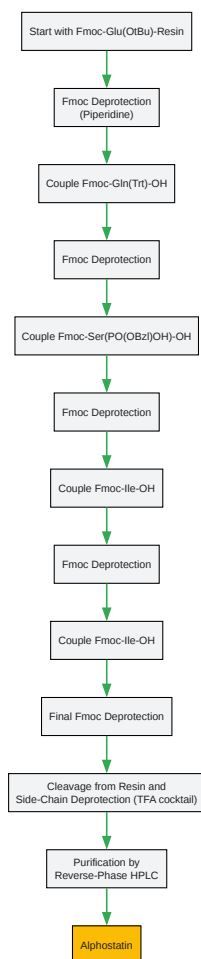


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Caption: A generalized workflow for **Alphostatin** isolation.

General Solid-Phase Peptide Synthesis

As an alternative to isolation from a natural source, **Alphostatin** could be chemically synthesized. Solid-phase peptide synthesis (SPPS) is a standard method for producing peptides of this length. A generalized workflow for the synthesis of **Alphostatin** via Fmoc-SPPS is presented below.



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Caption: General workflow for solid-phase synthesis of **Alphostatin**.

Signaling Pathways

There is currently no publicly available scientific literature describing the involvement of **Alphostatin** in any cellular signaling pathways. Its known biological activity is the direct inhibition of alkaline phosphatase. Further research is required to elucidate any downstream cellular effects or pathway modulation.

Conclusion

Alphostatin is a well-characterized oligopeptide inhibitor of alkaline phosphatase from a chemical structure standpoint. However, a significant gap exists in the public domain regarding its detailed biological activity, mechanism of action at a cellular level, and established protocols for its isolation or synthesis. The information and generalized workflows provided in this guide are intended to serve as a foundational resource for researchers and professionals in the field of drug development, highlighting the need for further investigation into the therapeutic potential of this molecule.

- To cite this document: BenchChem. [Alphostatin: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575761/docs#alphostatin-a-technical-guide-to-its-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15575761/docs#alphostatin-a-technical-guide-to-its-chemical-structure-and-properties)

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